

# Safe Disposal of Antimony Triacetate: A Procedural Guide

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## Compound of Interest

Compound Name: *Antimony triacetate*

CAS No.: 6923-52-0

Cat. No.: B147852

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The proper disposal of **antimony triacetate** is a critical component of laboratory safety and environmental stewardship. As a compound classified as hazardous, strict adherence to established protocols is necessary to mitigate risks to both personnel and the environment. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **antimony triacetate** waste, tailored for researchers, scientists, and drug development professionals.

## Immediate Safety and Spill Response

Before initiating any disposal procedure, it is essential to be prepared for accidental spills. Quick and correct action can prevent hazardous exposure and environmental contamination.

Personal Protective Equipment (PPE): Always handle **antimony triacetate** in a well-ventilated area and wear appropriate PPE. This includes:

- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses and a face shield.<sup>[1]</sup>

- A lab coat or chemical-protective suit.[1]
- In cases of poor ventilation or dust formation, use a NIOSH-approved respirator.[1]

#### Spill Cleanup Procedure:

- Evacuate and Secure: Evacuate all non-essential personnel from the immediate area.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains and waterways.[1][2][3]
- Cleanup: To avoid generating dust, gently moisten the spilled solid or use a HEPA-filter vacuum for cleanup.[4] Carefully sweep or shovel the material into a clearly labeled, sealed container for disposal.[1][3]
- Decontaminate: Wash the spill area thoroughly after the material has been collected.
- Dispose: The collected spill waste must be disposed of as hazardous waste, following the procedures outlined below.

## Step-by-Step Disposal Protocol for Antimony Triacetate

**Antimony triacetate** and its containers must be managed as hazardous waste from the point of generation to final disposal.[4][5][6]

Step 1: Waste Identification and Classification All waste containing **antimony triacetate**, including contaminated labware, PPE, and spill cleanup materials, must be classified as hazardous waste.[5] Antimony compounds are regulated as hazardous air pollutants under the U.S. Clean Air Act and are classified as "heavy metal" hazardous waste in the European Union.[5][7]

#### Step 2: Segregation and Containerization

- Do Not Mix: Do not mix **antimony triacetate** waste with other waste streams.

- Use Proper Containers: Store waste in its original container whenever possible.[3] If not feasible, use a compatible, non-reactive container that can be tightly sealed. The container must be clearly labeled with "Hazardous Waste" and the chemical name "**Antimony Triacetate**."[1][3]
- Contaminated Materials: Dispose of any contaminated packaging or lab materials as you would the unused product.[1][3]

### Step 3: On-Site Storage

- Store sealed waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials like strong acids and halogens.[4][6]
- Keep containers closed and dry to prevent reactions or environmental release.[3]

Step 4: Arrange for Professional Disposal Disposal of **antimony triacetate** must be conducted by a licensed hazardous waste disposal company or through your institution's Environmental Health and Safety (EHS) office.[3][4] Do not attempt to dispose of this chemical down the drain or in regular trash.[2][4][8]

Step 5: Approved Disposal Methods The primary recommended method for the final disposal of **antimony triacetate** is high-temperature incineration.

- Methodology: The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful emissions.[1][3] This process must be performed by a licensed facility in compliance with all local, state, and federal regulations.[2]

## Regulatory and Hazard Data

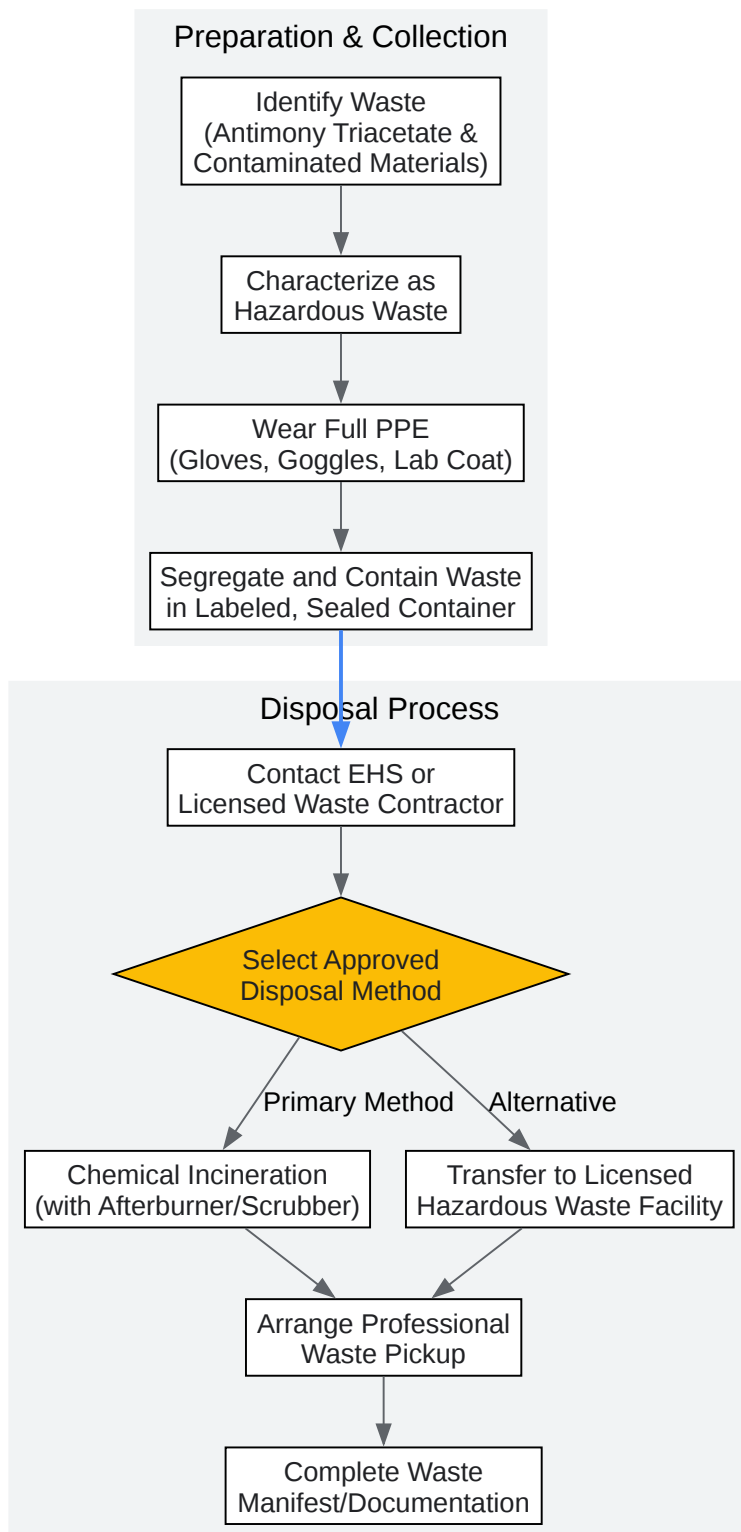
The following table summarizes key quantitative data related to the hazards and regulation of antimony and its compounds.

| Parameter                              | Value/Classification                                                                                                                      | Regulation/Source                       |
|----------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| OSHA PEL (Permissible Exposure Limit)  | 0.5 mg/m <sup>3</sup> (8-hr TWA)                                                                                                          | 29 CFR 1910.1000[4]                     |
| NIOSH REL (Recommended Exposure Limit) | 0.5 mg/m <sup>3</sup> (10-hr TWA)                                                                                                         | NIOSH[4]                                |
| ACGIH TLV (Threshold Limit Value)      | 0.5 mg/m <sup>3</sup> (8-hr TWA)                                                                                                          | ACGIH[4]                                |
| GHS Hazard Statements                  | H302, H332, H411                                                                                                                          | ChemicalBook SDS[3]                     |
| H314, H318                             | Gelest Inc. SDS[2]                                                                                                                        |                                         |
| EU Waste Classification                | Hazardous Waste ("heavy metal")                                                                                                           | Decision 2000/532/EC[7]                 |
| UN Transport Number                    | UN 3077 or UN 3260                                                                                                                        | Oxford Lab Fine Chem, Gelest Inc.[1][2] |
| UN Proper Shipping Name                | Environmentally hazardous substance, solid, n.o.s. (Antimony triacetate) or Corrosive solid, acidic, inorganic, n.o.s. (ANTIMONY ACETATE) | Oxford Lab Fine Chem, Gelest Inc.[1][2] |

## Disposal Workflow Diagram

The logical flow for the proper management and disposal of **antimony triacetate** waste is illustrated below.

## Antimony Triacetate Disposal Workflow



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Caption: Workflow for the safe disposal of **antimony triacetate** waste.

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## References

- [1. oxfordlabfinechem.com](https://oxfordlabfinechem.com) [oxfordlabfinechem.com]
- [2. gelest.com](https://gelest.com) [gelest.com]
- [3. chemicalbook.com](https://chemicalbook.com) [chemicalbook.com]
- [4. nj.gov](https://nj.gov) [nj.gov]
- [5. benchchem.com](https://benchchem.com) [benchchem.com]
- [6. carloth.com](https://carloth.com) [carloth.com]
- [7. antimony.com](https://antimony.com) [antimony.com]
- [8. chemos.de](https://chemos.de) [chemos.de]
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